

# Verdyl Acetate vs. Cedryl Acetate: A Comparative Analysis of Woody Fragrance Notes

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## Compound of Interest

Compound Name: *Verdyl acetate*

Cat. No.: *B1672797*

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In the intricate world of perfumery and fragrance science, the selection of individual aroma components is paramount to achieving a desired olfactory profile. Among the most cherished and versatile notes are those derived from woody scents, which impart warmth, elegance, and stability to a fragrance composition. This guide provides a comparative study of two prominent woody acetate esters: **Verdyl acetate** and Cedryl acetate. Tailored for researchers, scientists, and professionals in drug development, this document offers a detailed examination of their chemical properties, olfactory characteristics, and the methodologies used for their evaluation.

## Comparative Olfactory and Physicochemical Data

**Verdyl acetate** and Cedryl acetate, while both contributing to the woody fragrance family, present distinct olfactory nuances and possess different physicochemical properties. The following table summarizes key quantitative data for a direct comparison.

Property	Verdyl Acetate	Cedryl Acetate
Chemical Formula	$C_{12}H_{16}O_2$ [1]	$C_{17}H_{28}O_2$ [2][3]
Molecular Weight	192.25 g/mol [1]	264.41 g/mol [2]
Olfactory Profile	Fresh, green, woody, with floral, soapy, and slightly fruity undertones.[1][4][5]	Predominantly woody and cedar-like, with dry, balsamic, and subtle leathery or ambery notes.[6][7]
Vapor Pressure	0.014 mmHg @ 25°C (est.)[1][5]	0.000489 - 0.0022 mmHg @ 23-25°C[2][3][6]
logP (o/w)	~2.85 - 3.119 (est.)[1][8][9]	~6.2 - 6.21[2][3]
Appearance	Colorless to pale yellow liquid.[1][5]	White solid/crystals or pale yellow viscous liquid.[2][6]
Boiling Point	~258.42 °C (est.)[1][5]	>200 °C[2]
Flash Point	>100 °C[1][5]	94 °C to >100°C[2][6]

## Experimental Protocols for Fragrance Evaluation

The characterization and comparison of fragrance materials like **Verdyl acetate** and Cedryl acetate rely on a combination of instrumental analysis and human sensory evaluation.

### Gas Chromatography-Olfactometry (GC-O)

This technique is instrumental in identifying the specific volatile compounds that contribute to the overall aroma of a substance.

- Objective: To separate and identify the individual odor-active compounds in **Verdyl acetate** and Cedryl acetate and to characterize their respective scent profiles.
- Methodology:
  - Sample Preparation: Dilute samples of **Verdyl acetate** and Cedryl acetate in an appropriate solvent (e.g., ethanol) to a suitable concentration.

- Injection: Inject a small volume of the prepared sample into a gas chromatograph (GC) equipped with a sniffing port.
- Separation: The volatile compounds are separated based on their boiling points and polarity as they pass through the GC column.
- Detection: The effluent from the column is split between a chemical detector (e.g., Mass Spectrometer) for compound identification and a sniffing port where a trained sensory panelist evaluates the odor of the eluting compounds.
- Data Analysis: The retention time of each odor event is recorded and correlated with the chemical identification from the MS detector. The panelist provides a description of the perceived odor at each event.

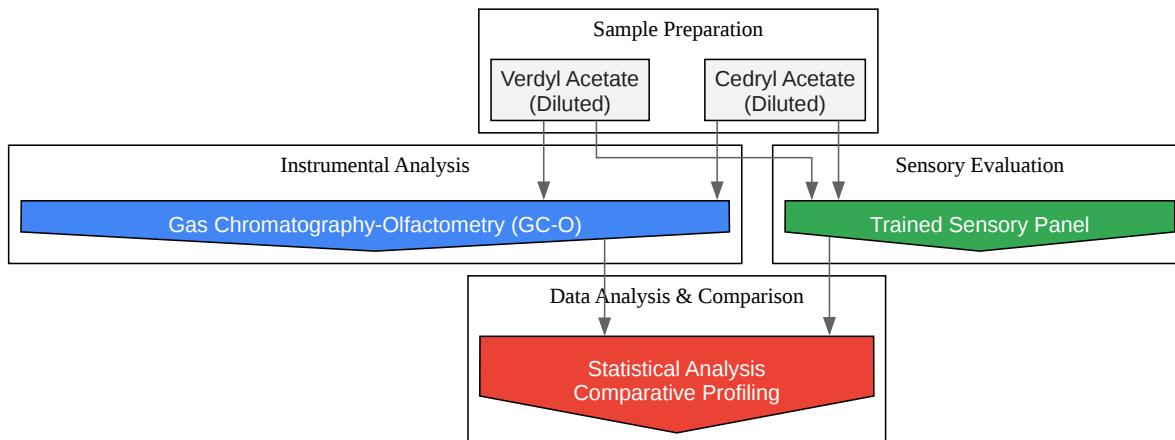
## Sensory Panel Analysis

A trained sensory panel is crucial for quantifying the perceived olfactory characteristics of the fragrance compounds.

- Objective: To obtain quantitative descriptive analysis and comparative assessment of the woody notes of **Verdyl acetate** and Cedryl acetate.
- Methodology:
  - Panelist Training: Select and train a panel of assessors to recognize and rate the intensity of various fragrance attributes (e.g., woody, green, floral, cedar, balsamic).
  - Sample Presentation: Prepare smelling strips dipped in diluted solutions of **Verdyl acetate** and Cedryl acetate. Samples are coded to prevent bias.
  - Evaluation: Panelists evaluate the samples in a controlled environment and rate the intensity of predefined sensory attributes on a structured scale (e.g., a 10-point scale).
  - Data Analysis: The collected data is statistically analyzed to determine significant differences in the perceived olfactory profiles of the two compounds.

## Visualizing Molecular and Processual Relationships

To better understand the biological and experimental frameworks, the following diagrams are provided.



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